

The Capoamycin-Producing Organism

Streptomyces capoamus: A Technical Guide

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Compound of Interest

Compound Name: *Capoamycin*

Cat. No.: *B1668278*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of *Streptomyces capoamus* and its production of the antitumor antibiotic, **capoamycin**. The information presented herein is a synthesis of available scientific literature, intended to serve as a valuable resource for researchers and professionals in the fields of microbiology, natural product chemistry, and drug development. While comprehensive data on **capoamycin**'s biosynthesis and specific mechanism of action are limited in publicly accessible literature, this guide consolidates established knowledge on the producing organism and related compounds to provide a foundational understanding.

Introduction to *Streptomyces capoamus*

Streptomyces capoamus is a species of bacteria belonging to the genus *Streptomyces*, which is renowned for its prolific production of a wide array of secondary metabolites, including many clinically important antibiotics. Isolated from soil, *S. capoamus* has been identified as the producer of several bioactive compounds, most notably **capoamycin**, as well as other anthracyclines such as ciclamycin.^{[1][2]} The production of these compounds underscores the therapeutic potential of this microorganism.

Capoamycin: Structure and Biological Activity

Capoamycin is a polyketide-derived natural product with a molecular formula of C₃₅H₃₈O₁₀.^[3] Structurally, it is classified as a member of the hydroxyanthraquinone class of compounds.

[\[3\]](#)Table 1: Physicochemical Properties of **Capoamycin**

Property	Value	Source
Molecular Formula	C35H38O10	PubChem
Molecular Weight	618.7 g/mol	PubChem
IUPAC Name	[6-(4a,8,12b-trihydroxy-3-methyl-1,7,12-trioxo-4H-benzo[a]anthracen-9-yl)-4-hydroxy-2-methyloxan-3-yl](2E,4E)-deca-2,4-dienoate	PubChem

Capoamycin has demonstrated a range of biological activities, including inhibitory effects against Gram-positive bacteria, yeasts, and fungi.[\[4\]](#) Furthermore, it has been reported to induce the differentiation of mouse myeloid leukemia cells, suggesting its potential as an anticancer agent.[\[4\]](#)

Table 2: Reported Biological Activities of **Capoamycin**

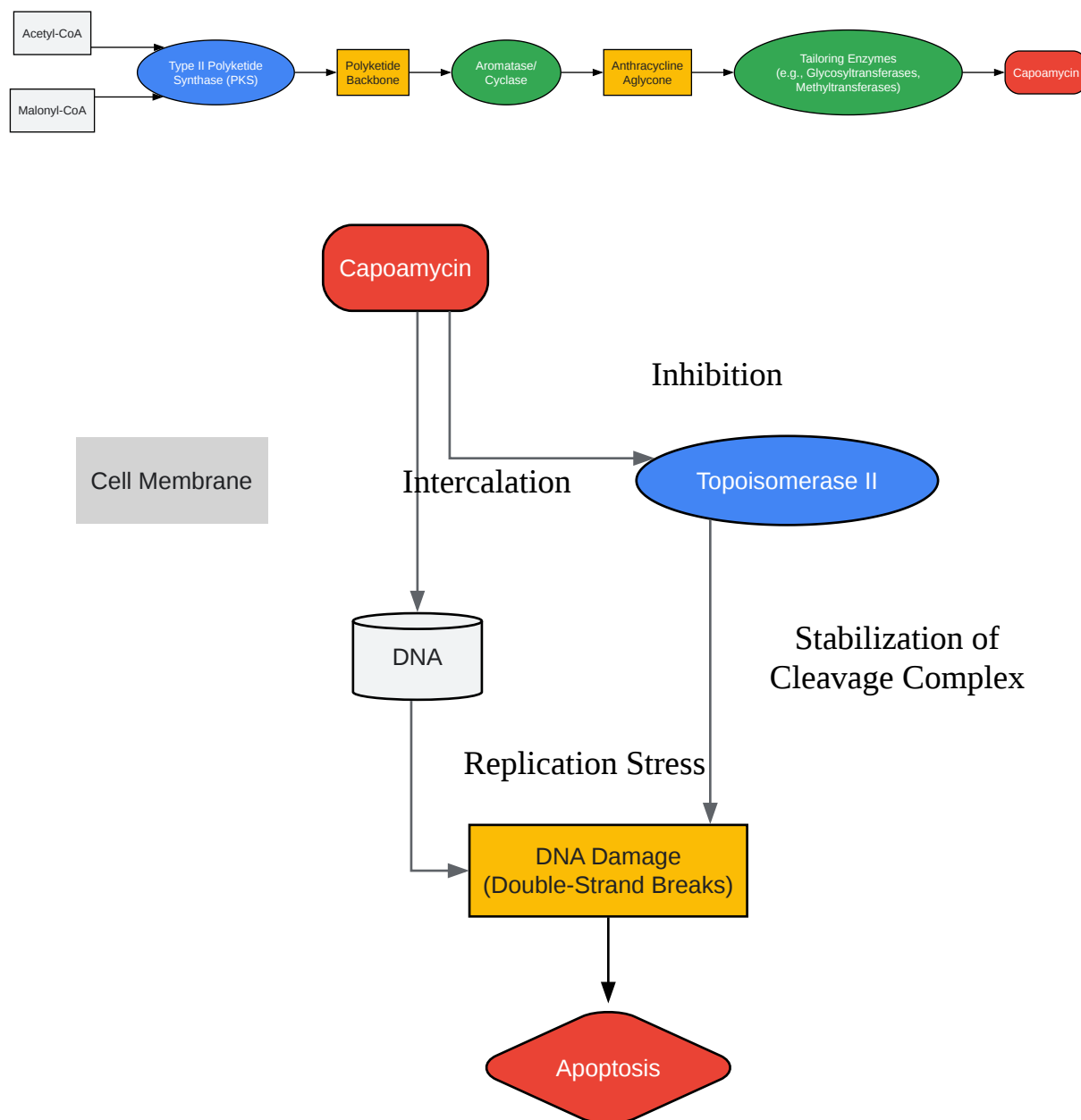
Activity	Target Organism/Cell Line	Observed Effect	Source
Antibacterial	Gram-positive bacteria	Inhibition of growth	[4]
Antifungal	Yeasts and fungi	Inhibition of growth	[4]
Antitumor	Mouse myeloid leukemia cells	Induction of differentiation	[4]

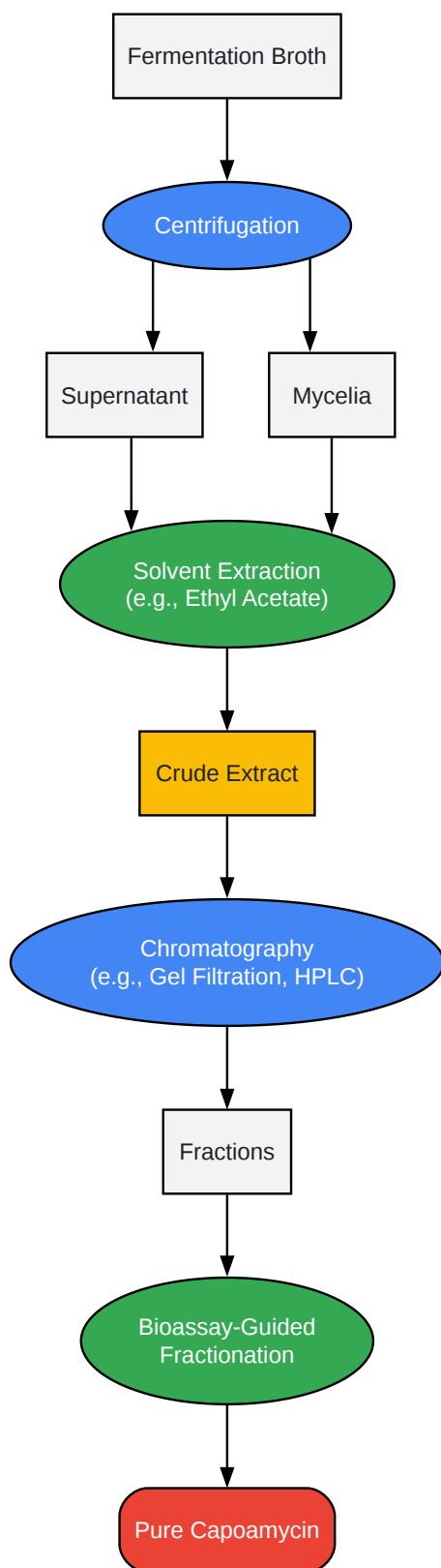
Biosynthesis of Capoamycin

The precise biosynthetic pathway of **capoamycin** in *Streptomyces capoamus* has not been fully elucidated in the available scientific literature. However, based on its anthracycline core structure and the general understanding of polyketide biosynthesis in *Streptomyces*, a

hypothetical pathway can be proposed. Anthracyclines are typically synthesized by type II polyketide synthases (PKS), which are large, multi-enzyme complexes that iteratively condense simple acyl-CoA precursors to build the polyketide backbone. This backbone then undergoes a series of modifications, including cyclization, aromatization, glycosylation, and other tailoring reactions, to yield the final natural product.

The regulation of secondary metabolite biosynthesis in *Streptomyces* is a complex process, often involving pathway-specific regulatory genes located within the biosynthetic gene cluster, as well as global regulators that respond to nutritional and environmental signals.^{[1][5][6][7][8]}





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References

- 1. Specialised metabolites regulating antibiotic biosynthesis in Streptomyces spp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mechanism of action of antitumor drugs that interact with microtubules and tubulin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Capoamycin | C₃₅H₃₈O₁₀ | CID 6438788 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. specialised-metabolites-regulating-antibiotic-biosynthesis-in-streptomyces-spp - Ask this paper | Bohrium [bohrium.com]
- 6. Transcriptional regulators of secondary metabolite biosynthesis in Streptomyces - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. scispace.com [scispace.com]
- 8. researchgate.net [researchgate.net]
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